

# Essential Safety and Logistical Information for Handling Arteannuic Alcohol

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## Compound of Interest

Compound Name: Arteannuic alcohol

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **Arteannuic alcohol** (also known as Artemisinic alcohol), a key sesquiterpenoid precursor in the synthesis of artemisinin.

## Physicochemical Properties

A clear understanding of the physical and chemical properties of **Arteannuic alcohol** is the first step in safe handling. While comprehensive experimental data is limited, the following table summarizes key computed properties.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>24</sub> O	PubChem[1][2]
Molecular Weight	220.35 g/mol	PubChem[1][2]
Normal Boiling Point (Calculated)	656.70 K	Cheméo[3]
logP (Octanol/Water Partition Coefficient)	3.554	Cheméo
Water Solubility (log <sub>10</sub> WS, Calculated)	-3.89 mol/L	Cheméo

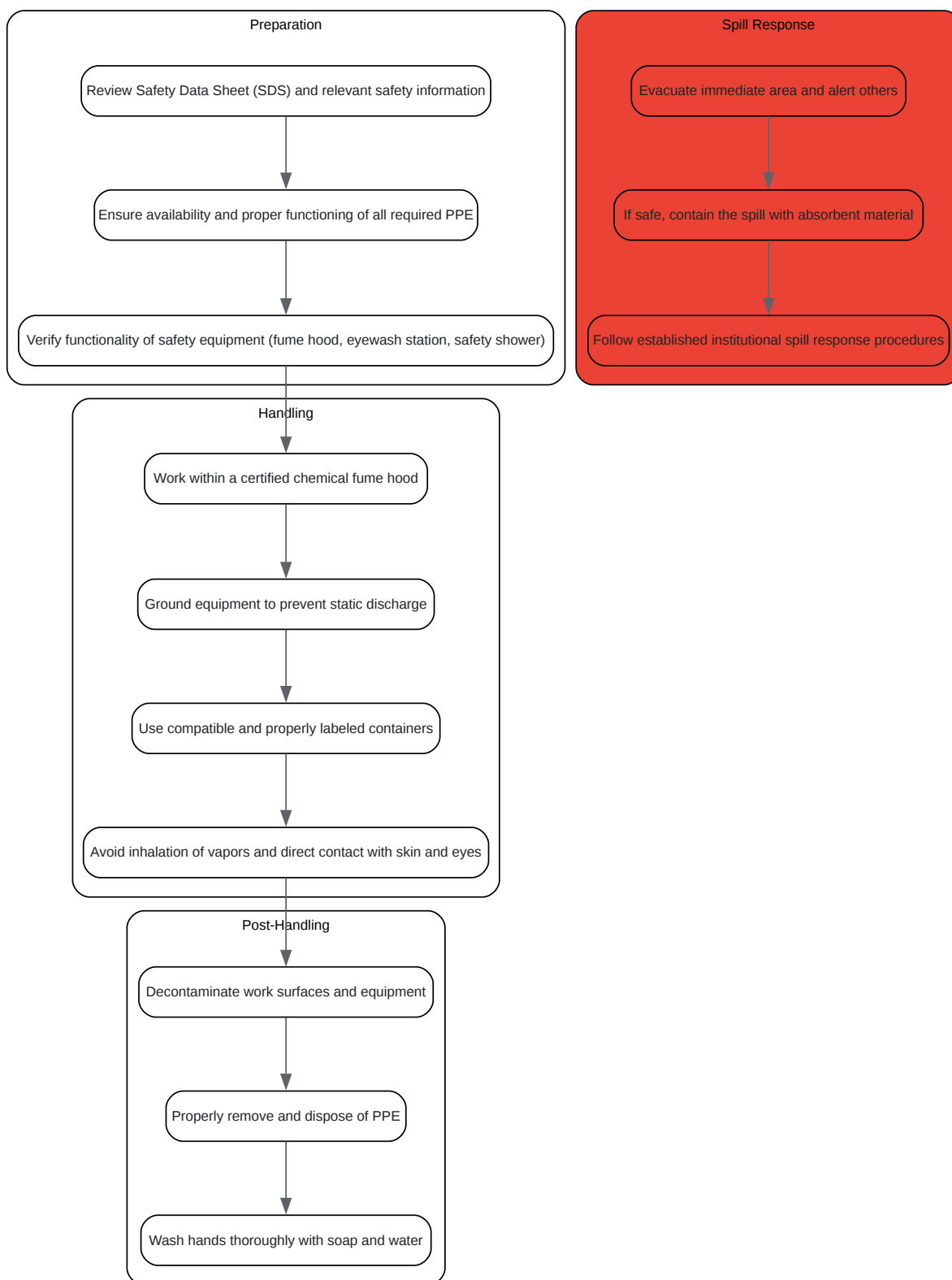
## Personal Protective Equipment (PPE)

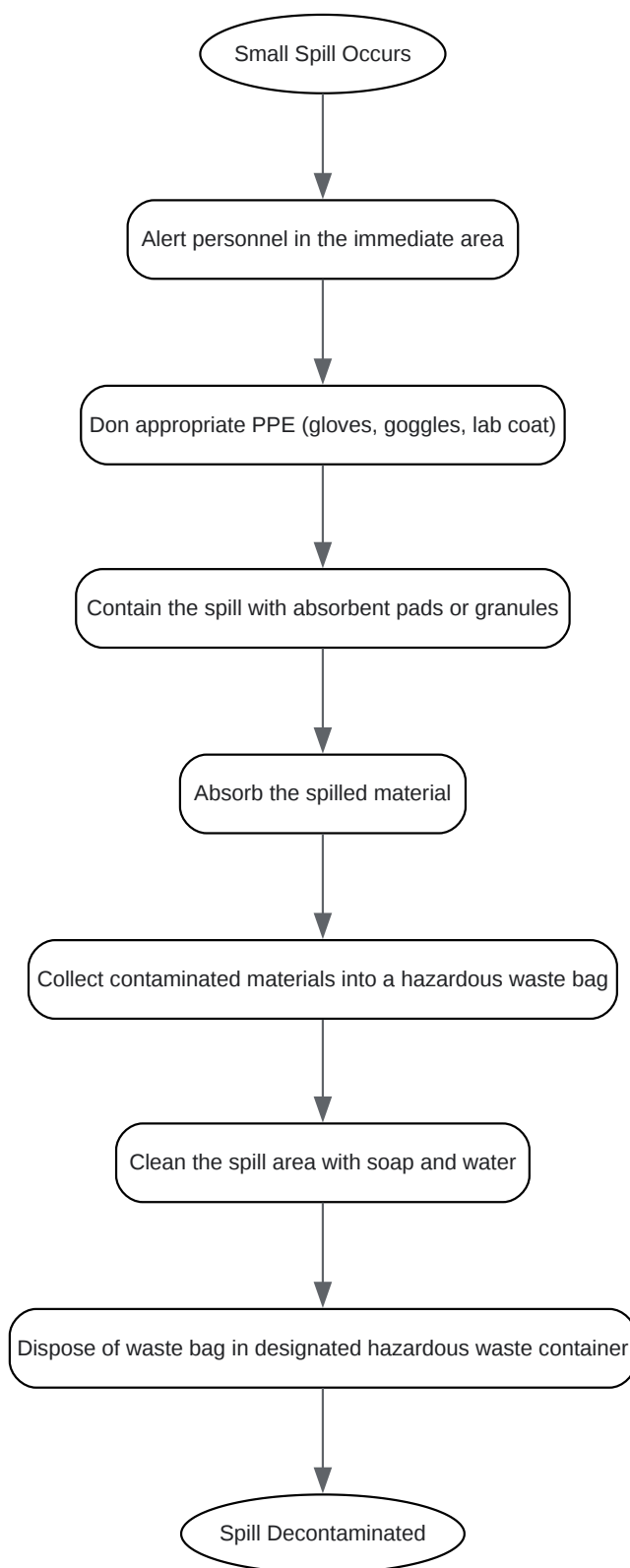
When handling **Arteannuic alcohol**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following table outlines the recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Recommendations
Eyes/Face	Safety Goggles or Face Shield	Tightly fitting safety goggles with side-shields are mandatory. A face shield should be worn in situations with a higher risk of splashing.
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended for handling Arteannuic alcohol and other terpene alcohols. Always inspect gloves for any signs of degradation or perforation before use.
Body	Laboratory Coat or Chemical-Resistant Apron	A fully buttoned laboratory coat should be worn at all times. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is advised.
Respiratory	Fume Hood or Respirator	All handling of Arteannuic alcohol should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If a fume hood is not available, a respirator with an appropriate organic vapor cartridge should be used.

# Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Arteannuic alcohol** is essential to maintain a safe laboratory environment. The following workflow outlines the key steps from preparation to post-handling procedures.





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## References

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